Technical Guide: Physicochemical Characterization of 3-Bromo-5-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*3-Bromo-5-methoxybenzoic acid*	
Cat. No.:	*B116308*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Core Subject: **3-Bromo-5-methoxybenzoic acid** (CAS No. 157893-14-6) is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.[1] A precise understanding of its physicochemical properties, such as its melting point, is critical for its identification, purity assessment, and application in further chemical transformations. This document provides a comprehensive overview of the melting point of **3-Bromo-5-methoxybenzoic acid**, a detailed experimental protocol for its determination, and a visualization of a common synthetic pathway.

Data Presentation: Melting Point of 3-Bromo-5-methoxybenzoic Acid

The melting point of a crystalline solid is a key physical property used to determine its identity and purity.[2] A sharp melting range typically indicates a high degree of purity, whereas a broad melting range often suggests the presence of impurities.[2] The reported melting point for **3-Bromo-5-methoxybenzoic acid** varies slightly across different sources, which is common and can depend on the experimental method and purity of the sample. A summary of reported values is presented below.

Reported Melting Point Range (°C)	Source
190.0 - 196.0	Thermo Scientific Chemicals[3][4]
190 - 191	ChemicalBook[5]
184 - 187	ChemBK[1]

Experimental Protocol: Melting Point Determination

The following is a standard methodology for determining the melting point of a solid organic compound like **3-Bromo-5-methoxybenzoic acid** using the capillary tube method. This procedure is a synthesized standard practice based on established laboratory techniques.[2][6]

Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt or Thiele tube with heating bath)

- Capillary tubes (sealed at one end)

- Thermometer

- **3-Bromo-5-methoxybenzoic acid** sample

- Mortar and pestle or spatula

- Watch glass or porous plate

- Heating medium (e.g., mineral oil or silicone oil if using a Thiele tube)

Procedure:

- Sample Preparation:

  - Place a small amount of dry **3-Bromo-5-methoxybenzoic acid** on a clean watch glass or porous plate.[6]

  - If the crystals are large, gently crush them into a fine powder using a mortar and pestle or the flat side of a spatula.[6][7] This ensures uniform packing and heat transfer.

- Loading the Capillary Tube:

  - Press the open end of a capillary tube into the powdered sample.[2]

  - Invert the tube and gently tap its sealed end on a hard surface to pack the sample into the bottom.[2][6]

  - Continue this process until the sample column is approximately 1-2 mm high.[2]

- Apparatus Setup:

  - Place the loaded capillary tube into the sample holder of the melting point apparatus.[7]

  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the sample.

- Melting Point Measurement:

  - If the approximate melting point is unknown, a rapid preliminary heating (e.g., a ramp rate of 10-20 °C per minute) can be performed to get a rough estimate.[7]

  - For an accurate measurement, start with a fresh sample and heat rapidly to about 10-15 °C below the expected melting point.

  - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[7]

  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[2]

  - Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).[2]

- Post-Measurement:

  - Allow the apparatus to cool before performing subsequent measurements.

○ Always use a fresh sample in a new capillary tube for each determination, as the original sample may have undergone decomposition.[2]

Mandatory Visualization: Synthesis Workflow

The following diagram illustrates a common laboratory synthesis of **3-Bromo-5-methoxybenzoic acid** from 2-amino-5-bromo-3-methoxybenzoic acid via a diazotization-reduction sequence.[5]

```
┌─────────────────────────────────────────┐
│  2-amino-5-bromo-3-methoxybenzoic acid   │
└─────────────────────────────────────────┘
                    │
         Dissolution & Acidification
                    ▼
         ╭───────────────────────╮
         │   HCl (conc.), H2O, THF │
         │          0 °C           │
         ╰───────────────────────╯
                    │
              Diazotization
                    ▼
              ╭──────────────╮
              │  NaNO2 (aq)  │
              │   Stir 2h    │
              ╰──────────────╯
                    │
          Reduction (Deamination)
                    ▼
              ╭──────────────╮
              │  H3PO2 (aq)  │
              │ Stir 16h at RT │
              ╰──────────────╯
                    │
                Isolation
                    ▼
        ┌──────────────────────────┐
        │ Filtration, Washing (H2O), │
        │   Drying under vacuum     │
        └──────────────────────────┘
                    │
              Final Product
                    ▼
        ┌──────────────────────────┐
        │ 3-Bromo-5-methoxybenzoic acid │
        └──────────────────────────┘
```
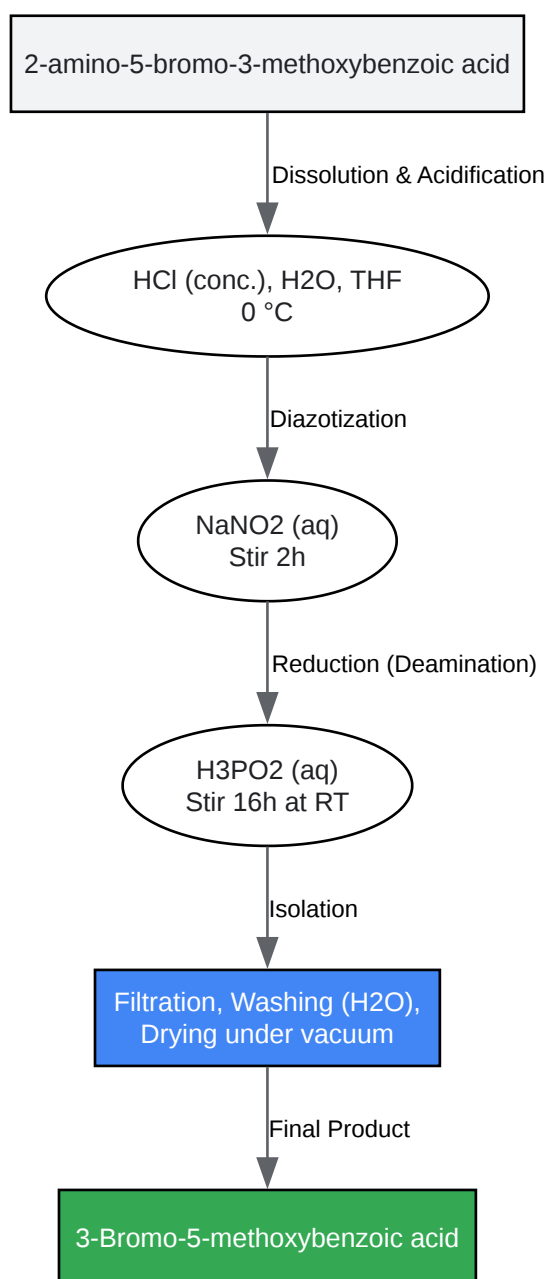
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Caption: Synthetic pathway for **3-Bromo-5-methoxybenzoic acid**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 3-Bromo-5-methoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116308#3-bromo-5-methoxybenzoic-acid-melting-point]

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